

In-Depth Technical Guide to the Pharmacological Profile of Chelerythrine Hydroxide

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Compound of Interest

Compound Name: *Chelerythrine hydroxide*

CAS No.: 478-03-5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chelerythrine, a quaternary benzophenanthridine alkaloid, has garnered significant attention within the scientific community for its diverse and potent pharmacological activities.^{[1][2][3][4]} Isolated from plants such as *Chelidonium majus* (greater celandine), *Macleaya cordata*, and species of the *Zanthoxylum* genus, this natural compound has a rich history in traditional medicine.^{[1][2][5][6]} Modern pharmacological investigations have begun to unravel the complex molecular mechanisms that underlie its therapeutic potential, revealing a molecule with multifaceted effects on cellular processes. This guide provides a comprehensive technical overview of the pharmacological profile of chelerythrine, with a focus on its mechanisms of action, pharmacokinetic properties, and key biological effects relevant to drug discovery and development.

Structurally, chelerythrine exists in two pH-dependent forms: a positively charged iminium ion and an uncharged alkanolamine pseudo-base.^{[1][7]} This chemical duality is crucial to its biological activity, influencing its ability to interact with molecular targets such as nucleic acids

and proteins.^[7] The charged iminium form, prevalent at physiological pH, is particularly important for its interaction with DNA.^[7]

This document will delve into the core aspects of chelerythrine's pharmacology, providing in-depth analysis of its primary molecular targets and the signaling pathways it modulates. We will explore its well-established role as a protein kinase C (PKC) inhibitor, its interactions with other kinases and receptors, and its impact on fundamental cellular processes like apoptosis, cell cycle regulation, and inflammation. Furthermore, we will examine its pharmacokinetic profile and discuss the toxicological considerations that are paramount for its potential clinical translation.

Primary Molecular Target: Protein Kinase C (PKC) Inhibition

The most extensively characterized mechanism of action for chelerythrine is its potent and selective inhibition of Protein Kinase C (PKC).^{[1][8]} PKC is a family of serine/threonine kinases that play pivotal roles in a vast array of cellular signaling pathways, including cell proliferation, differentiation, apoptosis, and inflammation.^{[9][10]}

Mechanism of PKC Inhibition

Chelerythrine acts as a competitive inhibitor with respect to the phosphate-accepting substrate (e.g., histone) and a non-competitive inhibitor with respect to ATP.^{[8][11]} This indicates that chelerythrine binds to the catalytic domain of PKC at a site distinct from the ATP-binding pocket, thereby preventing the phosphorylation of downstream target proteins.^{[8][11]} Its inhibitory action has been demonstrated to be potent, with a reported half-maximal inhibitory concentration (IC₅₀) of 0.66 μ M for rat brain PKC.^[8]

Furthermore, chelerythrine has been shown to inhibit the translocation of PKC from the cytosol to the cell membrane, a critical step in its activation.^[10] This dual action of inhibiting both catalytic activity and activation contributes to its robust blockade of PKC signaling.

Selectivity Profile

While a potent PKC inhibitor, chelerythrine exhibits selectivity for certain PKC isoforms. It is considered a selective inhibitor of group A (classical) and group B (novel) PKC isoforms.^{[9][12]}

Studies have shown it to be less effective against other kinases, such as tyrosine protein kinase, cAMP-dependent protein kinase, and calcium/calmodulin-dependent protein kinase, highlighting its specificity for the PKC family.[8]

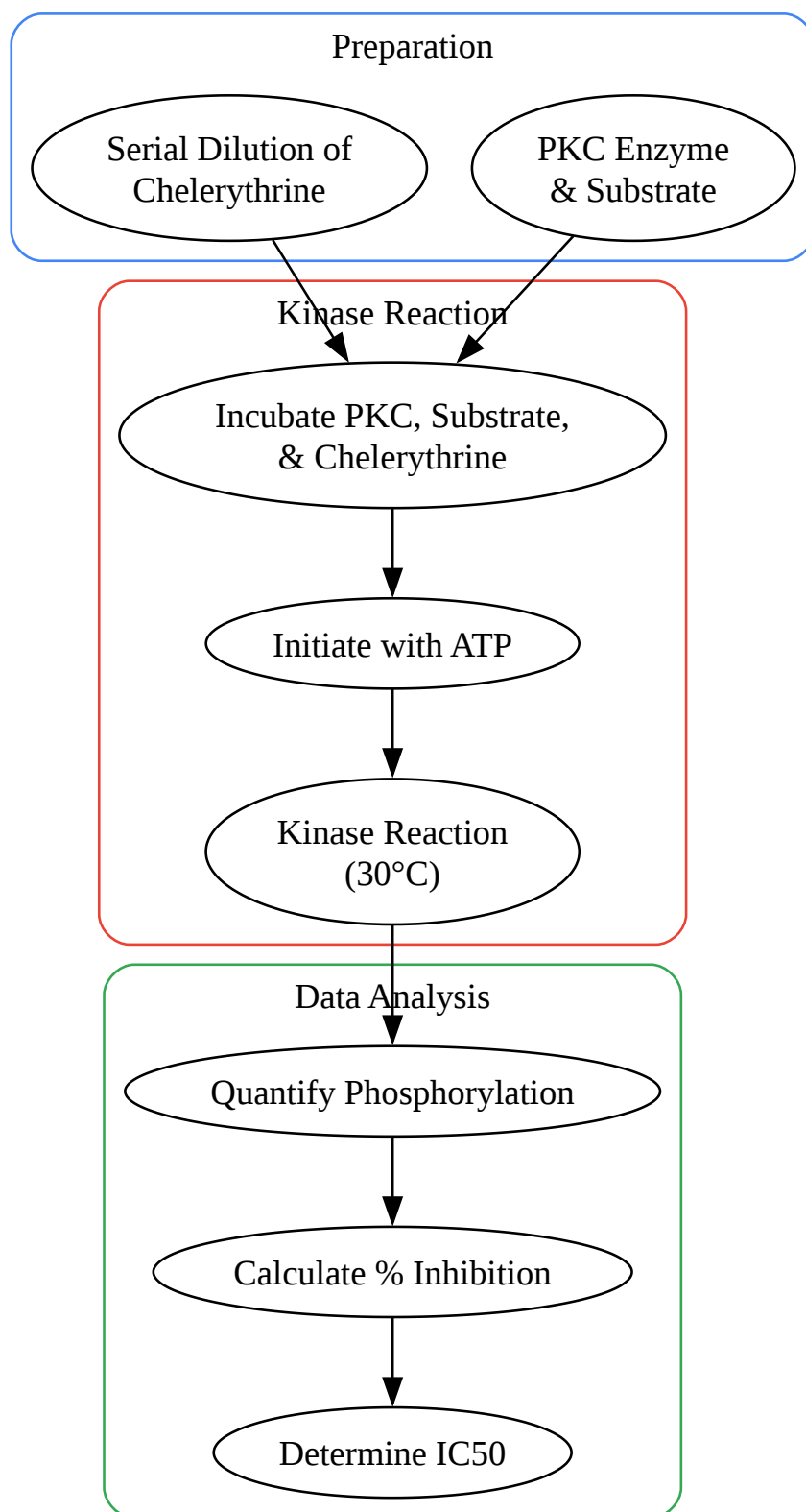
Experimental Protocol: In Vitro PKC Inhibition Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of chelerythrine against a specific PKC isoform.

Methodology:

- Enzyme and Substrate Preparation:
 - Recombinant human PKC isoform (e.g., PKC α) is obtained from a commercial source.
 - A fluorescently labeled peptide substrate specific for the PKC isoform is used.
 - ATP and necessary co-factors (e.g., Ca²⁺, phosphatidylserine, diacylglycerol for classical isoforms) are prepared in a kinase reaction buffer.
- Assay Procedure:
 - A serial dilution of **chelerythrine hydroxide** is prepared.
 - The PKC enzyme, substrate, and co-factors are incubated with varying concentrations of chelerythrine in a 384-well microplate.
 - The kinase reaction is initiated by the addition of ATP.
 - The reaction is allowed to proceed for a specified time at a controlled temperature (e.g., 30°C).
 - The reaction is stopped, and the amount of phosphorylated substrate is quantified using a suitable detection method (e.g., fluorescence polarization or time-resolved fluorescence resonance energy transfer).
- Data Analysis:

- The percentage of PKC inhibition is calculated for each chelerythrine concentration relative to a vehicle control.
- The IC₅₀ value is determined by fitting the concentration-response data to a four-parameter logistic equation.



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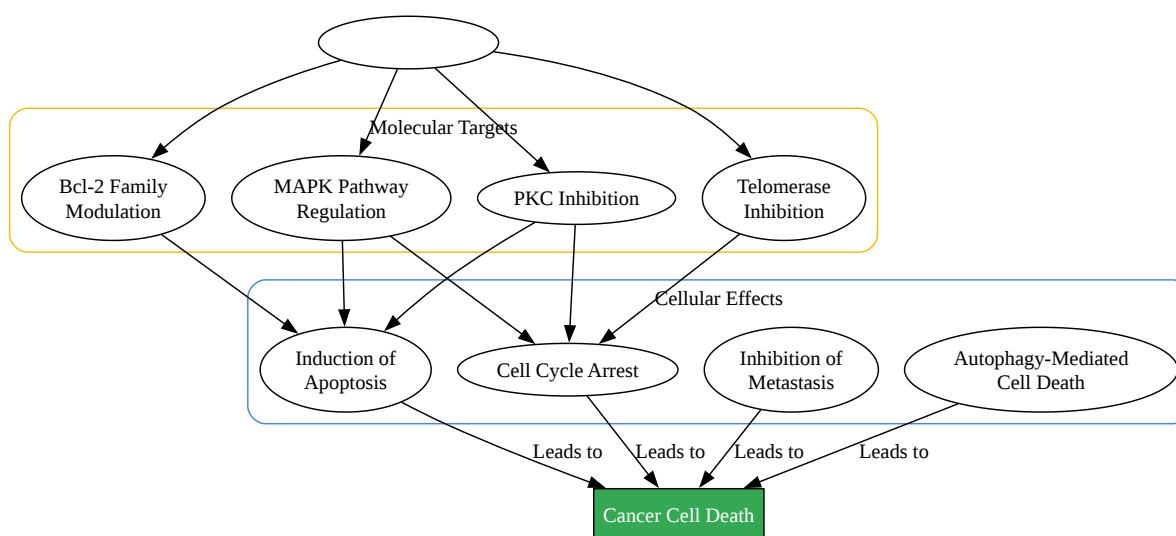
Diverse Pharmacological Effects

Beyond its well-documented role as a PKC inhibitor, chelerythrine exhibits a broad spectrum of biological activities, impacting numerous cellular processes and signaling pathways. This pleiotropic nature contributes to its potential therapeutic applications in various disease contexts.

Anticancer Activity

Chelerythrine has demonstrated significant anticancer properties in a multitude of cancer cell lines and in vivo models.^{[7][9][13]} Its antitumor effects are mediated through several interconnected mechanisms:

- **Induction of Apoptosis:** Chelerythrine is a potent inducer of apoptosis, or programmed cell death, in cancer cells.^{[1][7]} This is achieved through both intrinsic and extrinsic pathways. It can modulate the expression of Bcl-2 family proteins, leading to mitochondrial dysfunction and the release of pro-apoptotic factors.^[7] Additionally, chelerythrine has been shown to activate the caspase cascade, the central executioners of apoptosis.^[4]
- **Cell Cycle Arrest:** The compound can halt the progression of the cell cycle, preventing cancer cells from proliferating.^{[1][7]} This effect is often linked to its inhibition of key cell cycle regulatory proteins.
- **Inhibition of Tumor Invasion and Metastasis:** Chelerythrine can suppress the invasive and metastatic potential of cancer cells, a critical aspect of its anticancer activity.^[7]
- **Induction of Autophagy-Mediated Cell Death:** In some cancer cell types, chelerythrine can trigger autophagy, a cellular self-degradation process that can lead to cell death.^{[1][7]}
- **Telomerase Inhibition:** Chelerythrine has been shown to bind to and stabilize G-quadruplex structures in the promoter regions of oncogenes and at the ends of chromosomes (telomeres), leading to the inhibition of telomerase activity.^[7] Telomerase is an enzyme crucial for maintaining telomere length and is often overexpressed in cancer cells, contributing to their immortality.



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Anti-inflammatory Effects

Chelerythrine possesses significant anti-inflammatory properties, which are attributed to its ability to modulate key inflammatory signaling pathways.^{[14][15]} It can suppress the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 beta (IL-1 β).^{[14][16]} The mechanisms underlying its anti-inflammatory actions include:

- **Inhibition of the NF- κ B Pathway:** Chelerythrine can inhibit the activation of nuclear factor-kappa B (NF- κ B), a master regulator of inflammation.^[14] It has been shown to prevent the nuclear translocation of the p65 subunit of NF- κ B.^[14]
- **Modulation of MAP Kinase Pathways:** The compound can influence the activity of mitogen-activated protein (MAP) kinase signaling pathways, such as p38 MAPK, which are involved

in the inflammatory response.[14][17]

- **Interaction with Glucocorticoid Receptors:** Some studies suggest that chelerythrine may exert anti-inflammatory effects through its interaction with glucocorticoid receptors.[14]
- **Inhibition of Cyclooxygenase-2 (COX-2):** Chelerythrine has been reported to inhibit the expression of COX-2, a key enzyme in the production of prostaglandins, which are important mediators of inflammation.[15]

Antimicrobial Activity

Chelerythrine exhibits broad-spectrum antimicrobial activity against a range of pathogens, including bacteria and fungi.[1][2][18] Its antibacterial mechanism is thought to involve the disruption of the bacterial cell wall and membrane, leading to increased permeability and leakage of cellular contents.[1][18][19] It can also inhibit bacterial protein biosynthesis.[18][19] This makes it a potential candidate for the development of new antimicrobial agents, particularly in the face of rising antibiotic resistance.

Other Pharmacological Activities

- **Antiviral Effects:** Chelerythrine has demonstrated antiviral activity against several viruses, including flaviviruses and respiratory syncytial virus (RSV).[14] Its antiviral mechanisms may include direct interaction with viral components and modulation of host cell signaling pathways that are essential for viral replication.[14]
- **Neuroprotective and Neurotoxic Effects:** The effects of chelerythrine on the nervous system are complex and appear to be dose-dependent. While some studies suggest potential neuroprotective effects, others have highlighted its neurotoxic potential at higher concentrations. Further research is needed to fully elucidate its role in the central nervous system.
- **Interaction with Other Receptors:** Chelerythrine has been shown to interact with other receptors, including the human P2X7 receptor, where it acts as a non-competitive antagonist.[20]

Pharmacokinetics and Metabolism

Understanding the pharmacokinetic profile of chelerythrine is crucial for its development as a therapeutic agent. Studies in various animal models have provided insights into its absorption, distribution, metabolism, and excretion.

Absorption and Bioavailability

Following oral administration, chelerythrine is rapidly absorbed.^{[21][22]} However, its oral bioavailability can be limited.^[23] The peak plasma concentrations (C_{max}) are typically reached within a few hours after administration.^{[21][24]} Intramuscular administration results in a more rapid and higher peak plasma concentration compared to oral administration.^{[21][24]}

Distribution

The apparent volume of distribution of chelerythrine suggests that it is distributed into tissues.^[23]

Metabolism

Chelerythrine is metabolized in the body, with one of its major metabolites being dihydrochelerythrine.^{[21][22]} The concentration of the parent compound is generally higher than that of its metabolite in plasma.^{[21][22]}

Excretion

The elimination half-life (T_{1/2}) of chelerythrine is relatively short, indicating that it is cleared from the body relatively quickly.^{[21][24]}

Pharmacokinetic Parameters

Parameter	Oral Administration (Pigs, 0.1 mg/kg) ^{[21][24]}	Intramuscular Administration (Pigs, 0.1 mg/kg) ^{[21][24]}
C _{max} (ng/mL)	5.04 ± 1.00	69.79 ± 15.41
T _{max} (h)	1.83 ± 0.26	0.42 ± 0.13
T _{1/2} (h)	2.03 ± 0.26	-

Note: These values are from a single study in pigs and may vary in other species.

Toxicology and Safety Considerations

While chelerythrine shows significant therapeutic promise, it is essential to consider its toxicological profile.

In Vitro vs. In Vivo Toxicity

A noteworthy aspect of chelerythrine's toxicology is the difference between its in vitro and in vivo toxicity. It can exhibit significant cytotoxicity in cell culture.[3][14] However, its in vivo toxicity is reported to be significantly lower.[14][25] This discrepancy is attributed to the structural conversion of the cytotoxic iminium form to the less toxic alkanolamine form in the physiological environment.[14][25]

Dose-Dependent Toxicity

The toxicity of chelerythrine is dose-dependent.[26][27] High doses have been associated with adverse effects, including hepatotoxicity and pulmonary toxicity in animal models.[14][26][27] Long-term administration of high doses has been shown to cause lung damage in rats, potentially through the activation of NF- κ B and the production of inflammatory cytokines.[26][27]

Developmental Toxicity

Studies in zebrafish embryos have indicated that chelerythrine can induce developmental toxicity, leading to increased mortality and malformation rates.[28] These effects were associated with the induction of oxidative stress and apoptosis.[28]

Safety in Clinical Use

To date, there is limited clinical trial data on the use of chelerythrine in humans. Further extensive toxicological studies are required to establish its safety profile for clinical applications.

Conclusion and Future Directions

Chelerythrine hydroxide is a natural compound with a rich and complex pharmacological profile. Its primary mechanism of action as a potent and selective inhibitor of Protein Kinase C underpins many of its diverse biological effects, including its significant anticancer and anti-inflammatory activities. The pleiotropic nature of chelerythrine, with its ability to modulate

multiple signaling pathways, makes it an attractive lead compound for the development of novel therapeutics for a range of diseases.

However, several challenges remain in the path to its clinical translation. A more comprehensive understanding of its in vivo mechanism of action, beyond PKC inhibition, is needed. Further elucidation of its pharmacokinetic and metabolic fate in humans is also critical. Importantly, a thorough assessment of its long-term safety and the establishment of a therapeutic window are paramount.

Future research should focus on:

- **Structure-Activity Relationship (SAR) Studies:** To develop analogs with improved potency, selectivity, and reduced toxicity.
- **Advanced Drug Delivery Systems:** To enhance its bioavailability and target it to specific tissues or cells, thereby minimizing off-target effects.
- **Combination Therapies:** Investigating the synergistic effects of chelerythrine with existing therapeutic agents to enhance efficacy and overcome drug resistance.
- **Rigorous Clinical Trials:** To evaluate its safety and efficacy in human populations for specific disease indications.

In conclusion, **chelerythrine hydroxide** represents a promising natural product with a wealth of pharmacological activities. Continued interdisciplinary research, from basic molecular biology to clinical investigation, will be essential to fully unlock its therapeutic potential and translate this fascinating molecule from the laboratory to the clinic.

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